

Application Notes and Protocols: Quantifying GCase Activity After Ambroxol Treatment in Fibroblasts

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Compound of Interest

Compound Name: *Ambrosiol*
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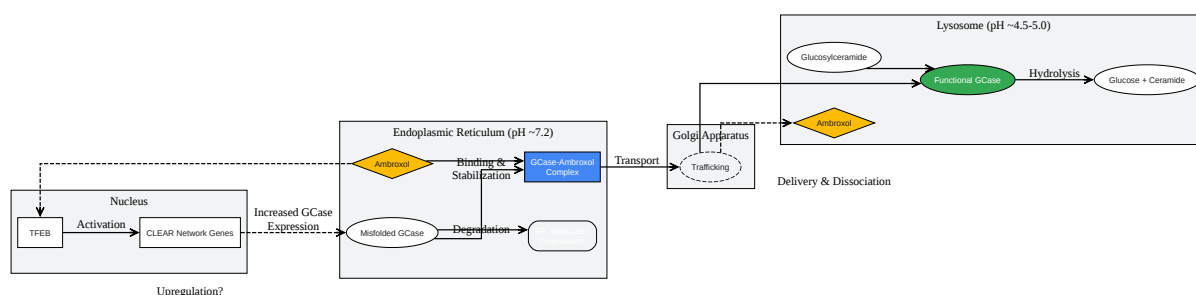
For Researchers, Scientists, and Drug Development Professionals

Introduction

Gaucher disease (GD) is a lysosomal storage disorder caused by mutations in the GBA1 gene, leading to deficient activity of the enzyme glucocerebrosidase (GCase). This deficiency results in the accumulation of its substrate, glucosylceramide, primarily within lysosomes of macrophages. Ambroxol, a commonly used mucolytic agent, has been identified as a pharmacological chaperone for GCase.^{[1][2][3]} It binds to misfolded GCase in the neutral pH of the endoplasmic reticulum (ER), facilitating its correct folding and trafficking to the lysosomes.^{[4][5]} Within the acidic environment of the lysosome, Ambroxol dissociates, allowing the rescued GCase to catabolize its substrate.^{[1][5]} These application notes provide detailed protocols for quantifying the chaperone effect of Ambroxol in patient-derived fibroblasts by measuring GCase activity and protein levels.

Mechanism of Action of Ambroxol as a GCase Chaperone

Ambroxol's chaperone activity is pH-dependent. It binds to and stabilizes mutant GCase in the neutral pH of the ER, preventing its premature degradation by the ER-associated degradation (ERAD) pathway.[4][5] This stabilized GCase-Ambroxol complex then traffics to the Golgi apparatus and subsequently to the lysosomes. The acidic pH of the lysosomes causes the dissociation of Ambroxol, releasing a functional GCase enzyme that can then hydrolyze glucosylceramide.[1] Additionally, some studies suggest that Ambroxol may upregulate the expression of GCase and other lysosomal proteins through the activation of transcription factor EB (TFEB), a master regulator of lysosomal biogenesis.[2][6]



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Caption: Ambroxol's chaperone and potential transcriptional activity.

Quantitative Data Summary

The following tables summarize the reported effects of Ambroxol treatment on GCase activity and protein levels in human fibroblasts with various GBA1 mutations.

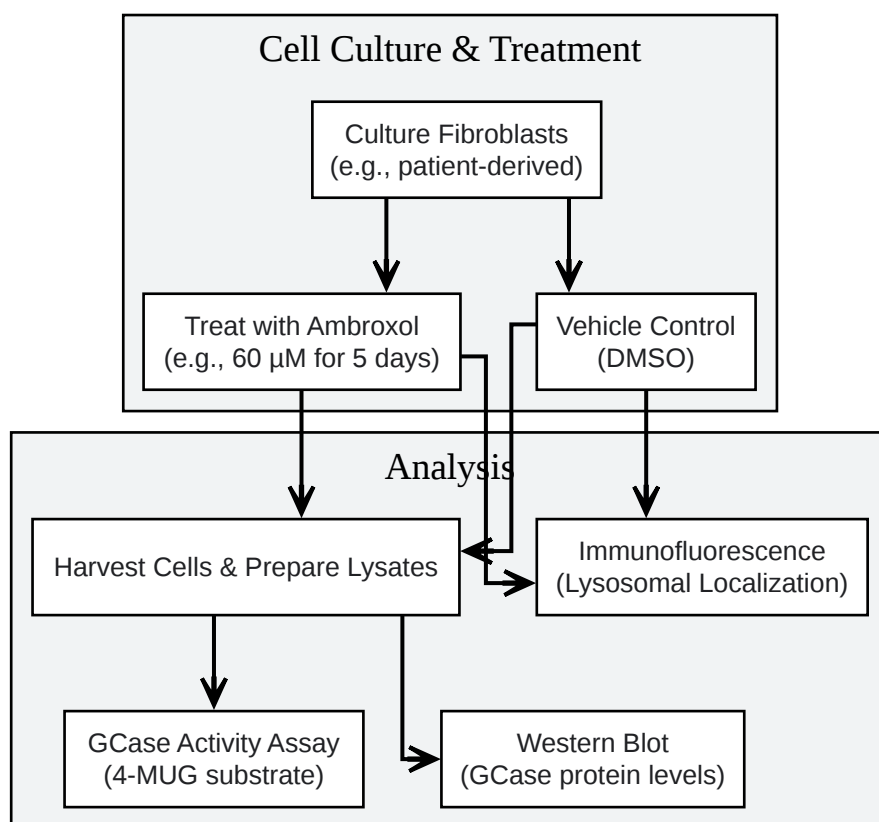
Table 1: Effect of Ambroxol on GCase Activity in Fibroblasts

Fibroblast Genotype	Ambroxol Concentration (µM)	Treatment Duration	Fold Increase in GCase Activity	Reference
N370S/N370S	5 - 60	5 days	~2-fold	[1]
F213I/L444P	60	5 days	Significant increase	[1]
L444P/L444P	60	5 days	No significant increase	[1]
N370S/N370S	1000	20 hours	~1.2-fold	[4]
N370S/V394L	1000	20 hours	~1.5-fold	[4]
R120W/L444P	1000	20 hours	~1.3-fold	[4]
P415R/L444P	1000	20 hours	~1.4-fold	[4]
Control	60	6 days	~1.9-fold	[3]
N370S/wt	60	6 days	~2.1-fold	[3]
L444P/wt	60	6 days	~2.0-fold	[3]

Table 2: Effect of Ambroxol on GCase Protein Levels in Fibroblasts

Fibroblast Genotype	Ambroxol Concentration (μM)	Treatment Duration	Observation	Reference
N370S/N370S	60	5 days	Significant increase in lysosomal fraction	[1]
F213I/L444P	60	5 days	Significant increase	[1]
Control	60	6 days	Increased protein expression	[3]
N370S/wt	60	6 days	Increased protein expression	[3]
L444P/wt	60	6 days	Increased protein expression	[3]
Control	Not specified	Not specified	Significant increase	[7]
PD-GBA	Not specified	Not specified	Significant increase	[7]

Experimental Protocols



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Caption: General experimental workflow for quantifying Ambroxol's effect.

Protocol 1: GCase Activity Assay in Fibroblast Lysates

This protocol describes the measurement of GCase activity in fibroblast cell lysates using the fluorogenic substrate 4-methylumbelliferyl- β -D-glucopyranoside (4-MUG).

Materials:

- Fibroblast cell lines (patient-derived and healthy control)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Ambroxol hydrochloride (stock solution in DMSO)
- DMSO (vehicle control)

- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer with protease inhibitors)
- BCA Protein Assay Kit
- 4-methylumbelliferyl- β -D-glucopyranoside (4-MUG)
- Citrate-phosphate buffer (pH 4.5)
- Sodium taurocholate
- Stop solution (0.1 M glycine, 0.1 M NaOH, pH 10.7)
- 4-methylumbelliferone (4-MU) standard
- 96-well black, flat-bottom plates
- Fluorometer (Excitation: 340-365 nm, Emission: 445-460 nm)

Procedure:

- Cell Culture and Treatment:
 - Plate fibroblasts in 6-well plates and culture until they reach 80-90% confluency.
 - Treat cells with the desired concentration of Ambroxol (e.g., 5-60 μ M) or an equivalent volume of DMSO for the vehicle control.[1]
 - Incubate for the desired duration (e.g., 5 days), changing the media with fresh Ambroxol or DMSO daily.[8]
- Cell Lysis:
 - Wash cells twice with ice-cold PBS.
 - Add an appropriate volume of ice-cold lysis buffer to each well and incubate on ice for 30 minutes.

- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Collect the supernatant (cell lysate) and store it at -80°C.
- Protein Quantification:
 - Determine the total protein concentration of each cell lysate using a BCA protein assay according to the manufacturer's instructions.
- GCase Activity Assay:
 - Prepare the GCase assay buffer: Citrate-phosphate buffer (pH 4.5) containing 0.15% Triton X-100 and 0.125% sodium taurocholate.[4]
 - Prepare the 4-MUG substrate solution by dissolving 4-MUG in the assay buffer to a final concentration of 1.5 mM.[4]
 - In a 96-well black plate, add 40 µg of protein from each cell lysate to duplicate or triplicate wells.[4] Adjust the volume with lysis buffer.
 - Add the 4-MUG substrate solution to each well to initiate the reaction. The final reaction volume is typically 100-200 µL.
 - Incubate the plate at 37°C for 1 hour.[4]
 - Stop the reaction by adding an excess of stop solution (e.g., 0.5 mL).[4]
- Fluorescence Measurement:
 - Measure the fluorescence of the liberated 4-MU using a fluorometer with an excitation wavelength of 340-365 nm and an emission wavelength of 445-460 nm.
 - Prepare a standard curve using known concentrations of 4-MU to quantify the amount of product generated.
- Data Analysis:

- Calculate the GCase activity as nmol of 4-MU produced per hour per mg of total protein.
- Express the GCase activity in Ambroxol-treated cells as a fold increase relative to the vehicle-treated control cells.

Protocol 2: Western Blot for GCase Protein Quantification

This protocol details the quantification of GCase protein levels in fibroblast lysates.

Materials:

- Cell lysates (from Protocol 1)
- SDS-PAGE gels
- Running buffer
- Transfer buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against GCase
- Primary antibody against a loading control (e.g., β -actin, GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Sample Preparation:
 - Thaw cell lysates on ice.

- Mix an equal amount of protein (e.g., 20-40 µg) from each lysate with Laemmli sample buffer and boil for 5-10 minutes.
- SDS-PAGE and Protein Transfer:
 - Load the prepared samples onto an SDS-PAGE gel and run the electrophoresis until adequate separation is achieved.
 - Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary anti-GCase antibody (diluted in blocking buffer) overnight at 4°C.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate the membrane with the HRP-conjugated secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.
 - Wash the membrane three times with TBST for 10 minutes each.
- Detection and Quantification:
 - Apply the chemiluminescent substrate to the membrane according to the manufacturer's instructions.
 - Capture the chemiluminescent signal using an imaging system.
 - Perform densitometric analysis of the GCase bands and normalize to the corresponding loading control bands.
 - Express the GCase protein levels in Ambroxol-treated cells as a fold change relative to the vehicle-treated control.

Protocol 3: Immunofluorescence for GCase Lysosomal Localization

This protocol is for visualizing the subcellular localization of GCase and its co-localization with a lysosomal marker.

Materials:

- Fibroblasts grown on glass coverslips
- Ambroxol
- DMSO
- Paraformaldehyde (PFA) solution (4% in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody against GCase
- Primary antibody against a lysosomal marker (e.g., LAMP1, Cathepsin D)
- Fluorescently-labeled secondary antibodies
- DAPI (for nuclear staining)
- Mounting medium
- Confocal microscope

Procedure:

- Cell Culture and Treatment:
 - Plate fibroblasts on glass coverslips in a 24-well plate.
 - Treat the cells with Ambroxol or DMSO as described in Protocol 1.

- Fixation and Permeabilization:
 - Wash the cells with PBS.
 - Fix the cells with 4% PFA for 15 minutes at room temperature.
 - Wash three times with PBS.
 - Permeabilize the cells with permeabilization buffer for 10 minutes at room temperature.
 - Wash three times with PBS.
- Immunostaining:
 - Block the cells with blocking buffer for 1 hour at room temperature.
 - Incubate the cells with the primary antibodies against GCase and the lysosomal marker (diluted in blocking buffer) overnight at 4°C.
 - Wash three times with PBS.
 - Incubate the cells with the appropriate fluorescently-labeled secondary antibodies (diluted in blocking buffer) for 1 hour at room temperature, protected from light.
 - Wash three times with PBS.
- Mounting and Imaging:
 - Stain the nuclei with DAPI for 5 minutes.
 - Wash with PBS.
 - Mount the coverslips onto glass slides using mounting medium.
 - Image the cells using a confocal microscope. Analyze the co-localization of the GCase signal with the lysosomal marker.

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